

# Boiling and melting point of Di-t-butylacetylene

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Di-t-butylacetylene

Cat. No.: B093683

[Get Quote](#)

## An In-depth Technical Guide to the Physicochemical Properties of Di-t-butylacetylene

This technical guide provides a comprehensive overview of the boiling and melting points of **Di-t-butylacetylene**, also known as 2,2,5,5-tetramethyl-3-hexyne. It is intended for researchers, scientists, and professionals in drug development who require detailed information on the physical characteristics of this compound. This document includes tabulated data, a discussion of the underlying physicochemical principles, detailed experimental protocols for property determination, and a conceptual workflow for its synthesis.

## Physicochemical Data Summary

The physical and chemical properties of **Di-t-butylacetylene** are summarized in the table below for quick reference.

Property	Value
Melting Point	19 °C[1]
Boiling Point	113 °C[1]
Molecular Formula	C <sub>10</sub> H <sub>18</sub> [1][2]
Molar Mass	138.25 g/mol [1][2]
Density	0.712 g/mL[1]
CAS Registry Number	17530-24-4[1][2][3]
IUPAC Name	2,2,5,5-Tetramethyl-3-hexyne[1][2]

## Discussion of Physicochemical Properties

The physical properties of alkynes, such as **Di-t-butylacetylene**, are primarily governed by their molecular structure and the resulting intermolecular forces.<sup>[4]</sup>

**Boiling Point:** Alkynes generally exhibit slightly higher boiling points than their alkane and alkene counterparts with the same number of carbon atoms.<sup>[4][5][6]</sup> This is attributed to the linear geometry of the carbon-carbon triple bond, which allows for more efficient molecular packing and stronger London dispersion forces.<sup>[4]</sup> The boiling point of **Di-t-butylacetylene** (113 °C) is a reflection of these forces, influenced by its molecular weight. As with other homologous series, the boiling points of alkynes increase with an increasing number of carbon atoms.<sup>[4]</sup>

**Melting Point:** Melting point trends are more complex as they depend significantly on how well the molecules fit into a crystal lattice.<sup>[4]</sup> The symmetry of a molecule plays a crucial role in this packing efficiency. The highly symmetric structure of **Di-t-butylacetylene**, with its two bulky tert-butyl groups on either side of the acetylene core, influences its melting point of 19 °C.

**Solubility:** **Di-t-butylacetylene** is a nonpolar molecule. Consequently, it is insoluble in water and other polar solvents.<sup>[4][7]</sup> It is, however, soluble in nonpolar organic solvents like hexane and diethyl ether, a common characteristic of hydrocarbons.<sup>[4]</sup>

## Experimental Protocols

The following sections detail the standard laboratory procedures for determining the melting and boiling points of organic compounds like **Di-t-butylacetylene**.

### Melting Point Determination (Capillary Method)

This method provides an accurate determination of the melting range of a solid compound.

- **Sample Preparation:** A small amount of crystalline **Di-t-butylacetylene** is finely ground into a powder. The open end of a glass capillary tube is pressed into the powder, and the tube is inverted and tapped gently to pack the sample into the sealed end. This is repeated until a sample column of 2-3 mm is achieved.

- **Apparatus Setup:** The capillary tube is placed into a melting point apparatus. The apparatus is equipped with a heating block, a thermometer or temperature probe, and a viewing lens.
- **Determination:** The sample is heated rapidly to a temperature approximately 15-20 °C below the expected melting point. The heating rate is then reduced to 1-2 °C per minute to allow for thermal equilibrium.
- **Observation:** The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire sample becomes a clear liquid is recorded as the end of the melting range. For a pure substance, this range is typically narrow (0.5-2 °C).

## Boiling Point Determination (Distillation Method)

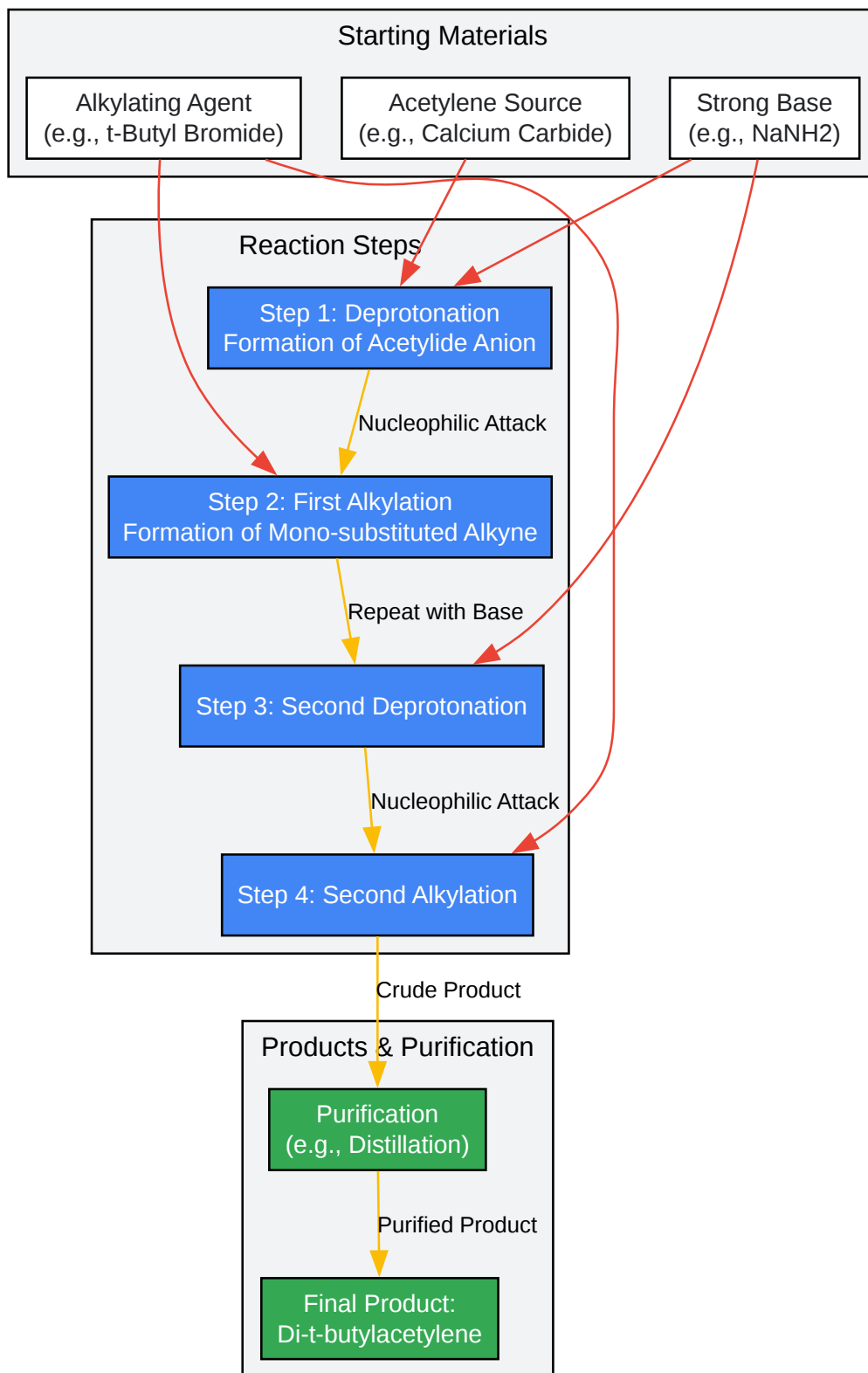
This standard method is suitable for determining the boiling point of a liquid at atmospheric pressure.

- **Apparatus Setup:** A distillation apparatus is assembled using a round-bottom flask, a heating mantle, a distillation head with a thermometer, a condenser, and a receiving flask. The thermometer bulb should be positioned just below the side arm of the distillation head to ensure it accurately measures the temperature of the vapor in equilibrium with the liquid.
- **Procedure:** The **Di-t-butylacetylene** sample is placed in the round-bottom flask along with a few boiling chips to ensure smooth boiling. The condenser is supplied with a continuous flow of cold water.
- **Heating and Observation:** The sample is heated gently. As the liquid boils, the vapor rises, and the temperature on the thermometer will increase. The boiling point is recorded as the stable temperature at which the vapor is condensing and dripping into the condenser. This temperature represents the point where the vapor pressure of the liquid equals the atmospheric pressure.

## Conceptual Synthesis Workflow

**Di-t-butylacetylene** is a symmetrically disubstituted alkyne. A common synthetic route for such compounds involves the alkylation of acetylene or a monosubstituted acetylene. The following

diagram illustrates a generalized logical workflow for the synthesis of a disubstituted alkyne, adaptable for **Di-t-butylacetylene**.



[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. di-tert-butylacetylene [stenutz.eu]
- 2. di-t-Butylacetylene [webbook.nist.gov]
- 3. di-t-Butylacetylene [webbook.nist.gov]
- 4. Physical Properties of Alkynes | OpenOChem Learn [learn.openochem.org]
- 5. orgosolver.com [orgosolver.com]
- 6. chem.libretexts.org [chem.libretexts.org]
- 7. chem.libretexts.org [chem.libretexts.org]
- To cite this document: BenchChem. [Boiling and melting point of Di-t-butylacetylene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b093683#boiling-and-melting-point-of-di-t-butylacetylene]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)